

2-Methylpyridine-4-carboxamide safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Methylpyridine-4-carboxamide

Cat. No.: B099329

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A Technical Guide to the Safe Handling of 2-Methylpyridine-4-carboxamide

An Expert-Led Whitepaper for Research, Development, and Manufacturing Professionals

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Author's Note: This document has been prepared to provide comprehensive safety and handling guidance for **2-Methylpyridine-4-carboxamide**. As of the date of publication, a specific, verified Safety Data Sheet (SDS) for this compound (CAS No. 18599-23-0) is not readily available in public databases. The following information is therefore synthesized from an expert evaluation of closely related chemical structures, including 2-methylpyridine, 2-methylpyridine-4-carboxylic acid, and various pyridine carboxamide isomers. This guide is intended to provide a robust safety framework, and it is imperative that this compound be handled with caution as a substance with unknown toxicological properties.

Compound Profile and Inferred Hazard Assessment

2-Methylpyridine-4-carboxamide, also known as 2-methylisonicotinamide, is a heterocyclic organic compound. Its structure, featuring a pyridine ring substituted with a methyl group and a

carboxamide group, makes it a valuable building block in medicinal chemistry and drug development. The pyridine moiety is a common scaffold in many pharmaceutical agents, and the carboxamide group can participate in hydrogen bonding, a critical interaction for molecular recognition at biological targets.

Given the absence of specific toxicological data, a conservative risk assessment is paramount. The potential hazards are inferred from analogous compounds. Pyridine and its derivatives can be toxic and are often skin and eye irritants.^[1] The hazard profile of 2-methylpyridine includes flammability, acute toxicity (oral, dermal, and inhalation), and serious eye irritation.^[2] The related compound, 2-methylpyridine-4-carboxylic acid, is classified as a skin and eye irritant.^[3] Based on these data, it is prudent to assume that **2-Methylpyridine-4-carboxamide** presents similar, if not identical, hazards.

Table 1: Inferred GHS Classification for 2-Methylpyridine-4-carboxamide

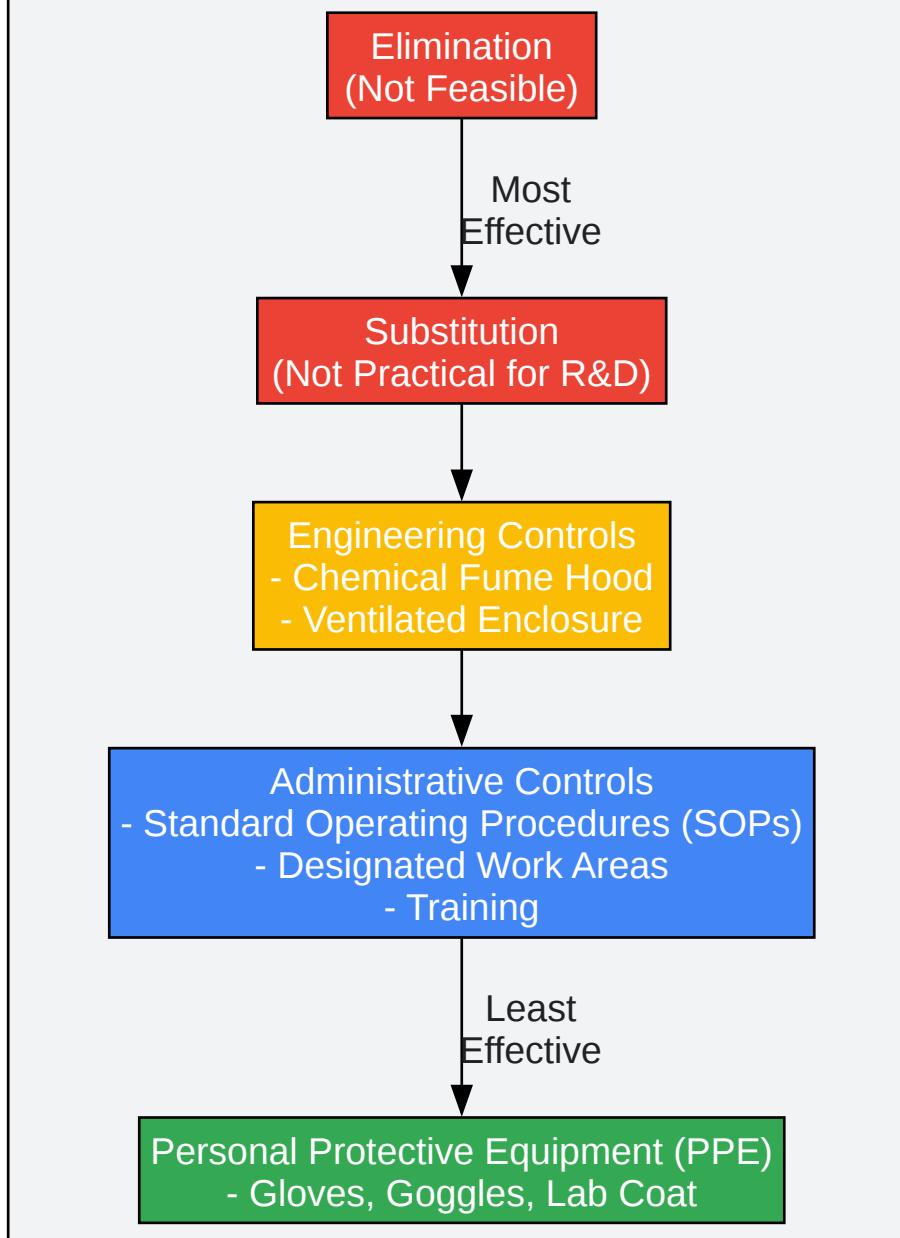
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

This classification is inferred and should be treated as a precautionary guideline.

The Hierarchy of Controls: A Proactive Safety Framework

Effective risk management in the laboratory or manufacturing setting relies on a multi-layered approach to safety, known as the hierarchy of controls. This framework prioritizes the most effective control measures to eliminate or minimize exposure to hazards.

Hierarchy of Controls for 2-Methylpyridine-4-carboxamide

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Caption: Hierarchy of controls applied to handling **2-Methylpyridine-4-carboxamide**.

For **2-Methylpyridine-4-carboxamide**, elimination and substitution are generally not feasible in a research context. Therefore, the focus must be on robust engineering controls, stringent administrative procedures, and appropriate personal protective equipment.

Safe Handling and Storage Protocols

All handling of **2-Methylpyridine-4-carboxamide** should be performed in a well-ventilated area, preferably within a certified chemical fume hood to prevent inhalation of any dust or aerosols.

Experimental Protocol: Weighing and Dispensing

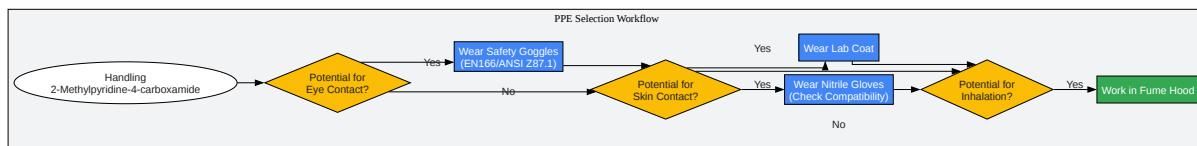
- Preparation: Don appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves (nitrile is a suitable initial choice, but glove compatibility should be verified).
[4] Ensure the chemical fume hood sash is at the appropriate working height.
- Work Area Decontamination: Wipe down the work surface and the analytical balance with a suitable solvent (e.g., 70% ethanol) to ensure the area is free of contaminants.
- Compound Transfer: Use a spatula to carefully transfer the solid **2-Methylpyridine-4-carboxamide** from its storage container to a tared weigh boat or vessel. Perform all transfers deep within the fume hood to contain any airborne particles.
- Closure and Cleaning: Securely close the primary container. Clean the spatula and any affected surfaces before removing them from the fume hood.
- Waste Disposal: Dispose of any contaminated materials (e.g., weigh boats, wipes) in a designated, sealed hazardous waste container.[3]

Storage Requirements

Store **2-Methylpyridine-4-carboxamide** in a tightly sealed container in a cool, dry, and well-ventilated area.[3] It should be kept away from strong oxidizing agents, as these are incompatible with many pyridine derivatives.

Exposure Controls and Personal Protective Equipment (PPE)

A systematic approach to PPE selection is critical to ensure personnel are protected from the potential hazards of **2-Methylpyridine-4-carboxamide**.



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Caption: Decision workflow for selecting appropriate PPE.

- Eye and Face Protection: Chemical safety goggles are mandatory to protect against potential splashes or dust.[5]
- Skin Protection: A standard laboratory coat should be worn at all times. Chemical-resistant gloves, such as nitrile, are required. Always inspect gloves for any signs of degradation or puncture before use.[5]
- Respiratory Protection: All work should be conducted in a chemical fume hood. If there is a potential for exposure outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[5]

Emergency and First-Aid Procedures

In the event of an exposure, immediate and appropriate action is critical.

- Inhalation: Move the affected individual to fresh air. If they are not breathing, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[3][4]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Physical and Chemical Properties for Safe Handling

While specific data for **2-Methylpyridine-4-carboxamide** is limited, the properties of related compounds can provide insight into its physical state and behavior.

Table 2: Comparative Physical Properties

Property	2-Methylpyridine	N-Methylnicotinamide	2-Methylpyridine-4-carboxylic acid
CAS No.	109-06-8	114-33-0	4021-11-8
Molecular Formula	C ₆ H ₇ N	C ₇ H ₈ N ₂ O	C ₇ H ₇ NO ₂
Molecular Weight	93.13 g/mol	136.15 g/mol	137.14 g/mol
Physical Form	Liquid[6]	Solid[5]	Powder[7]
Melting Point	-70 °C[8]	102-105 °C[5]	295-299 °C[7]
Boiling Point	128-129 °C[8]	250.42 °C (predicted) [5]	Not Available

Based on these comparisons, **2-Methylpyridine-4-carboxamide** is expected to be a solid at room temperature with a relatively high melting point, which reduces the risk of vapor inhalation compared to its liquid precursor, 2-methylpyridine.

Conclusion

While **2-Methylpyridine-4-carboxamide** is a valuable compound in research and development, the current lack of a comprehensive, publicly available safety data sheet necessitates a cautious and proactive approach to its handling. By understanding the hazards of structurally similar molecules and implementing a robust safety framework based on the

hierarchy of controls, researchers and scientists can work with this compound safely and effectively. Always treat compounds with unknown toxicity as hazardous and take all necessary precautions to minimize exposure.

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